

# Spectroscopic properties of C.I. Acid Yellow 49 (UV-Vis, fluorescence)

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## Compound of Interest

Compound Name: C.I. Acid yellow 49

Cat. No.: B082540

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## Spectroscopic Profile of C.I. Acid Yellow 49: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic properties of the monoazo dye, **C.I. Acid Yellow 49** (C.I. 18640). The document focuses on its ultraviolet-visible (UV-Vis) absorption and fluorescence characteristics, presenting available quantitative data, detailed experimental protocols for its analysis, and a visualization of a relevant chemical process.

### Core Spectroscopic Properties

**C.I. Acid Yellow 49** is a water-soluble anionic dye with the chemical formula  $C_{16}H_{12}Cl_2N_5NaO_3S$  and a molecular weight of 448.26 g/mol. Its spectroscopic behavior is central to its applications and environmental fate.

### UV-Vis Absorption Characteristics

The UV-Vis absorption spectrum of **C.I. Acid Yellow 49** is characterized by a distinct peak in the visible region, attributed to the  $\pi \rightarrow \pi^*$  electronic transition within its azo chromophore. There is some discrepancy in the reported maximal absorption wavelength ( $\lambda_{max}$ ) in aqueous solutions. One study focusing on the electrochemical degradation of the dye identifies the  $\lambda_{max}$  of the azo chromophore at 400 nm.<sup>[1]</sup> However, another source reports a  $\lambda_{max}$  of 493.5 nm in

water, though this may be a case of mistaken identity with C.I. Acid Yellow 73.<sup>[2]</sup> For the purpose of this guide, the 400 nm value will be considered, as it is presented in a study specifically investigating **C.I. Acid Yellow 49**. Further experimental verification is recommended to resolve this ambiguity.

## Fluorescence Properties

**C.I. Acid Yellow 49** is known to exhibit fluorescence.<sup>[2]</sup> Qualitative descriptions indicate a "strong yellow-green fluorescence" in aqueous solution.<sup>[2]</sup> To date, specific quantitative fluorescence data, such as the fluorescence emission maximum, quantum yield, and fluorescence lifetime for **C.I. Acid Yellow 49**, are not readily available in the scientific literature.

## Quantitative Spectroscopic Data

The following table summarizes the available quantitative spectroscopic data for **C.I. Acid Yellow 49**. It is important to note the limited availability of comprehensive photophysical parameters.

Spectroscopic Parameter	Value	Solvent/Conditions	Reference
UV-Vis Absorption			
Maximum Absorption Wavelength ( $\lambda_{\text{max}}$ )	400 nm	Aqueous solution	<sup>[1]</sup>
Alternative Reported $\lambda_{\text{max}}$	493.5 nm	Water	<sup>[2]</sup>
Fluorescence			
Emission Characteristics	Strong yellow-green fluorescence	Aqueous solution	<sup>[2]</sup>

## Experimental Protocols

To facilitate further research and verification of the spectroscopic properties of **C.I. Acid Yellow 49**, the following are detailed, generalized experimental protocols for UV-Vis absorption and fluorescence spectroscopy.

## Protocol 1: Determination of UV-Vis Absorption Spectrum

Objective: To determine the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) and molar absorptivity of **C.I. Acid Yellow 49**.

Materials:

- **C.I. Acid Yellow 49**
- Distilled or deionized water (or other appropriate solvent)
- Volumetric flasks
- Pipettes
- Quartz cuvettes (1 cm path length)
- UV-Vis spectrophotometer

Procedure:

- **Preparation of a Stock Solution:** Accurately weigh a small amount of **C.I. Acid Yellow 49** and dissolve it in a known volume of solvent in a volumetric flask to prepare a stock solution of known concentration (e.g., 1 mM).
- **Preparation of Working Solutions:** Prepare a series of dilutions from the stock solution to obtain a range of concentrations (e.g., 1  $\mu\text{M}$  to 50  $\mu\text{M}$ ).
- **Spectrophotometer Setup:** Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- **Blank Measurement:** Fill a cuvette with the solvent used to prepare the dye solutions. Place the cuvette in the spectrophotometer and record a baseline spectrum. This will serve as the blank to correct for solvent absorption.
- **Sample Measurement:** Starting with the lowest concentration, rinse the cuvette with the working solution, then fill the cuvette and place it in the spectrophotometer.

- **Data Acquisition:** Scan a range of wavelengths (e.g., 200-800 nm) and record the absorbance spectrum.
- **Data Analysis:** Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). To determine the molar absorptivity ( $\epsilon$ ), plot absorbance at  $\lambda_{\text{max}}$  versus concentration. According to the Beer-Lambert law ( $A = \epsilon bc$ ), the slope of the resulting linear plot will be the molar absorptivity (where  $b$  is the path length of the cuvette, typically 1 cm).

## Protocol 2: Measurement of Fluorescence Emission Spectrum

**Objective:** To determine the fluorescence emission maximum of **C.I. Acid Yellow 49**.

**Materials:**

- Dilute solution of **C.I. Acid Yellow 49** (typically with an absorbance  $< 0.1$  at the excitation wavelength to avoid inner filter effects)
- Solvent used for sample preparation
- Quartz fluorescence cuvettes
- Spectrofluorometer

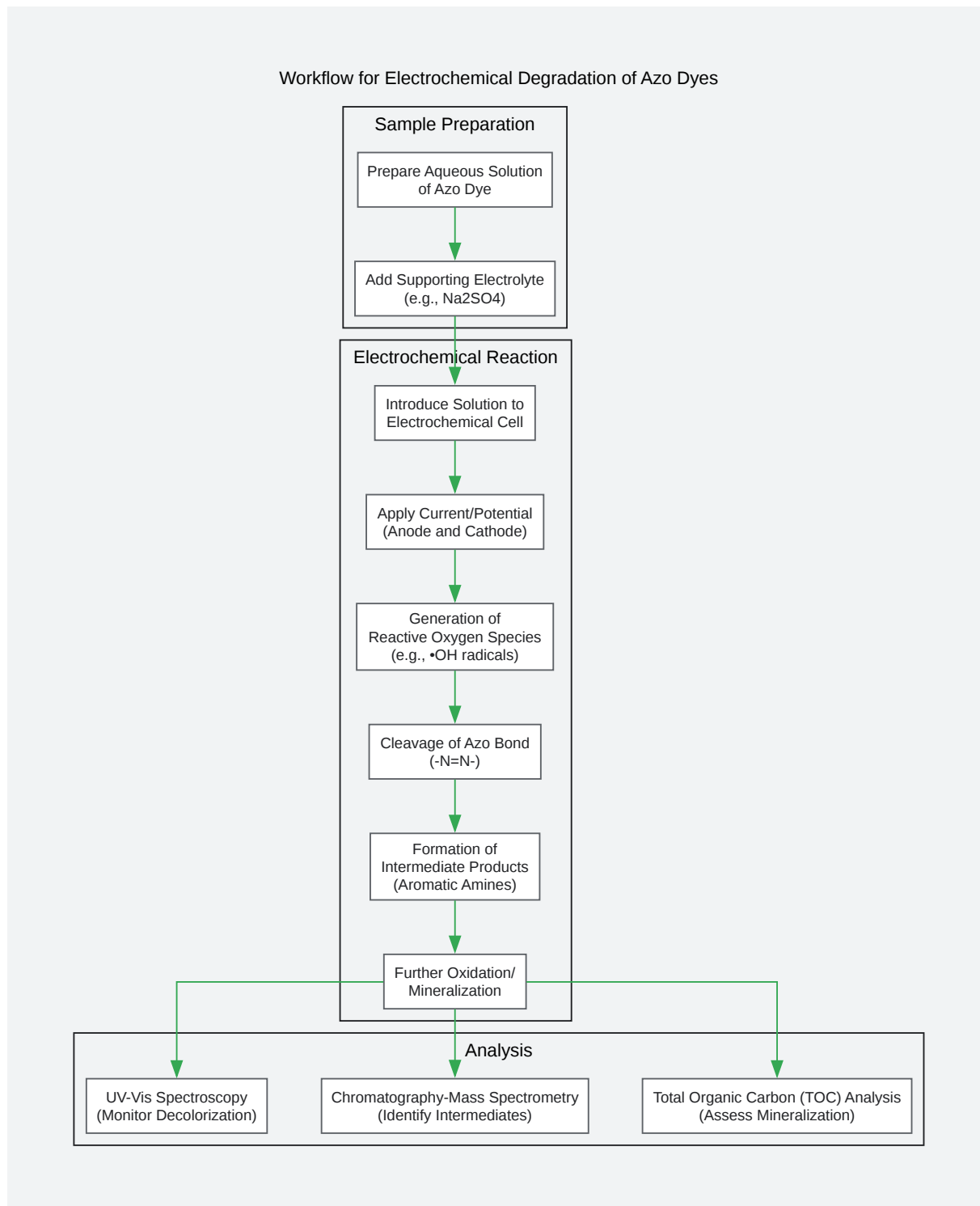
**Procedure:**

- **Sample Preparation:** Prepare a dilute solution of **C.I. Acid Yellow 49** in the desired solvent.
- **Spectrofluorometer Setup:** Turn on the spectrofluorometer and allow the lamp to stabilize. Set the excitation wavelength to the  $\lambda_{\text{max}}$  determined from the UV-Vis absorption spectrum (e.g., 400 nm).
- **Blank Measurement:** Fill a cuvette with the solvent and place it in the spectrofluorometer. Record a scan to identify any background fluorescence or Raman scattering from the solvent.

- **Sample Measurement:** Place the cuvette containing the **C.I. Acid Yellow 49** solution in the spectrofluorometer.
- **Data Acquisition:** Scan a range of emission wavelengths, starting from a wavelength slightly longer than the excitation wavelength to a longer wavelength (e.g., 420-700 nm).
- **Data Analysis:** Identify the wavelength at which the fluorescence intensity is highest; this is the fluorescence emission maximum.

## Visualization of a Relevant Process: Electrochemical Degradation

The environmental fate of azo dyes like **C.I. Acid Yellow 49** is a significant area of research. One important process is its degradation. The following diagram illustrates a generalized workflow for the electrochemical degradation of an azo dye.



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Caption: Generalized workflow for the electrochemical degradation of azo dyes.

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## References

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